

# Application Notes and Protocols for Long-Term MI-389 Treatment In Vitro

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## Compound of Interest

Compound Name: MI-389  
Cat. No.: B10821854

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These application notes provide a comprehensive guide to studying the long-term effects of **MI-389**, a potent small-molecule inhibitor of the menin-mixed lineage leukemia (MLL) interaction, in in vitro models of leukemia. The protocols detailed herein are designed to facilitate the investigation of **MI-389**'s mechanism of action and its sustained impact on cancer cell proliferation, survival, and gene expression.

## Introduction

**MI-389** is a targeted therapeutic agent that disrupts the critical protein-protein interaction between menin and MLL fusion proteins, which are oncogenic drivers in a significant subset of acute leukemias. This disruption leads to the downregulation of key downstream target genes, including HOXA9 and MEIS1, thereby inhibiting leukemic cell growth and promoting differentiation. These protocols provide a framework for assessing the long-term efficacy and molecular consequences of **MI-389** treatment in relevant leukemia cell lines.

## Data Presentation

### Table 1: In Vitro Efficacy of Menin-MLL Inhibitors in Leukemia Cell Lines

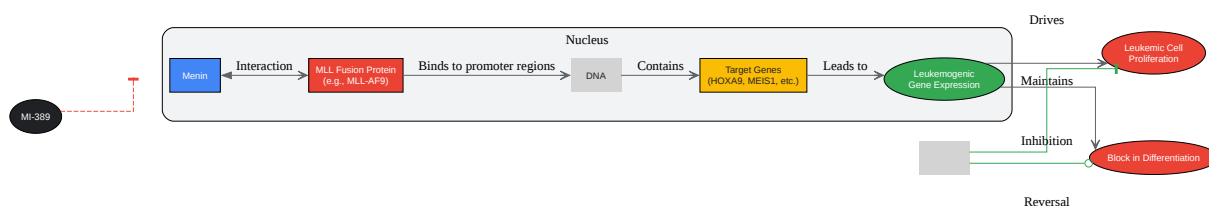
Cell Line	MLL Fusion	Inhibitor	IC50 (nM)	Assay Duration	Reference
MV4;11	MLL-AF4	MI-2	446	Not Specified	[1]
MV4;11	MLL-AF4	MI-3	648	Not Specified	[1]
MOLM-13	MLL-AF9	MI-503	Sub-micromolar	Not Specified	[2]
THP-1	MLL-AF9	MI-2	Not Specified	6 days	[3]

Note: Data for **MI-389** is limited in publicly available literature; however, MI-2, MI-3, and MI-503 are structurally and functionally similar compounds. The provided data serves as a reference for expected potency.

### Table 2: Effect of Long-Term Menin-MLL Inhibition on Gene Expression

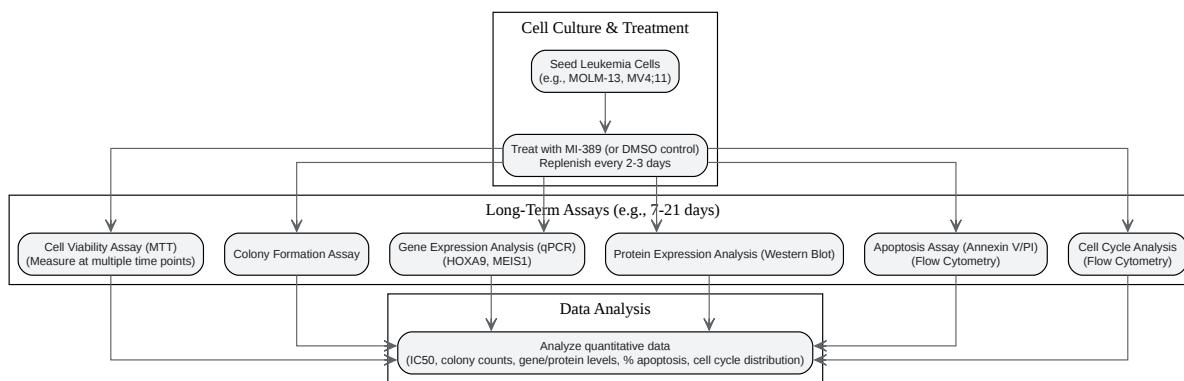
Cell Line	Treatment	Duration	Target Gene	Fold Change (vs. DMSO)	Reference
MOLM-13	2 $\mu$ M MI-389	6 days	HOXA9	Markedly downregulated	[2]
MOLM-13	2 $\mu$ M MI-389	6 days	MEIS1	Markedly downregulated	[2]
MV4;11	0.6 $\mu$ M MI-503	10 days	HOXA9	Markedly downregulated	[2]
MV4;11	0.6 $\mu$ M MI-503	10 days	MEIS1	Markedly downregulated	[2]

# Mandatory Visualizations



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Caption: **MI-389** Signaling Pathway.



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## References

- 1. Protocol for high-sensitivity western blot on murine hematopoietic stem cells - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/16111111/)]
- 2. Cell viability of acute myeloid leukaemia blasts in culture correlates with treatment outcome - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/26111111/)]
- 3. [benchchem.com](https://www.benchchem.com) [[benchchem.com](https://www.benchchem.com)]
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